

Safety data sheet and handling information for 4-Phenanthrol-d9

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Compound of Interest

Compound Name: 4-Phenanthrol-d9

Cat. No.: B13835240

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In-Depth Technical Guide: 4-Phenanthrol-d9

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling information for **4-Phenanthrol-d9**, a deuterated analog of 4-Phenanthrol. The information presented is essential for the safe handling, storage, and use of this compound in a laboratory setting.

Chemical and Physical Properties

4-Phenanthrol-d9 is the deuterium-labeled form of 4-Phenanthrol, a metabolite of phenanthrene.^[1] Key chemical and physical properties are summarized below.

Property	Value
Chemical Name	4-Phenanthrol-d9
Synonyms	Phenanthren-1,2,3,5,6,7,8,9,10-d9-4-ol, 4-Phenanthrenol-d9, 4-Hydroxyphenanthrene-d9
CAS Number	922510-21-2
Molecular Formula	C ₁₄ HD ₉ O
Molecular Weight	203.28 g/mol
Appearance	Not specified, likely a solid
Storage Temperature	2-8°C Refrigerator

Hazard Identification and Safety Precautions

The safety data for **4-Phenanthrol-d9** is best represented by its non-deuterated counterpart, 4-Hydroxyphenanthrene. According to the Safety Data Sheet from LGC Standards, 4-Hydroxyphenanthrene is classified as follows:

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)
Acute Aquatic Toxicity	Category 1 (Very toxic to aquatic life)
Chronic Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P264: Wash thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound.

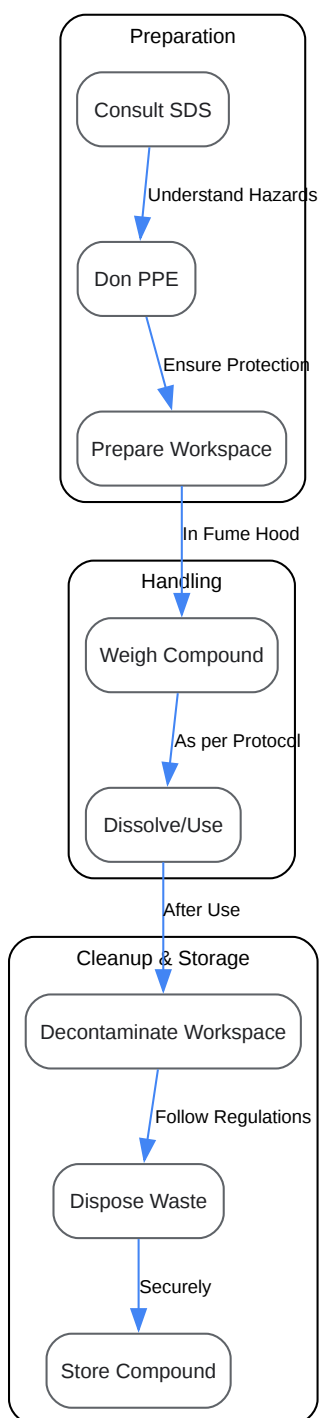
Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	Use in a well-ventilated area. If dusts or aerosols may be generated, a NIOSH-approved respirator is recommended.

Safe Handling Protocol

The following workflow outlines the recommended procedure for handling **4-Phenanthrol-d9**.



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Safe Handling Workflow for 4-Phenanthrol-d9

Storage Conditions

Store **4-Phenanthrol-d9** in a tightly sealed container in a refrigerator at 2-8°C.[2]

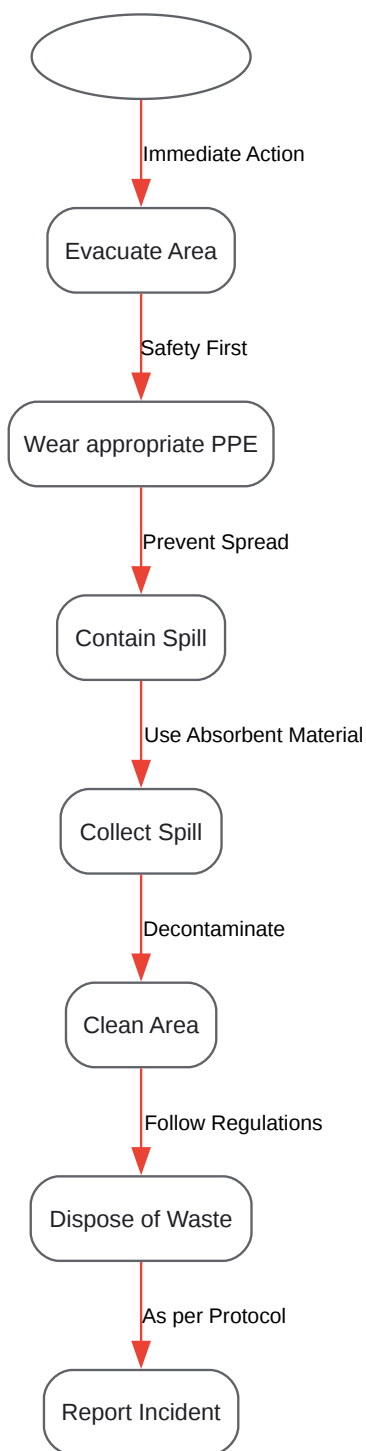
First-Aid Measures

In case of exposure, follow these first-aid measures:

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.
Skin Contact	Wash with plenty of soap and water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Inhalation	Move person to fresh air.

Accidental Release Measures

The following diagram illustrates the logical steps to take in the event of an accidental release.



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Accidental Release Response Protocol

Toxicological Information

Detailed toxicological studies on **4-Phenanthrol-d9** are not available. The information for the parent compound, 4-Hydroxyphenanthrene, indicates it is harmful if swallowed.

Ecological Information

4-Hydroxyphenanthrene is very toxic to aquatic life with long-lasting effects.[3] Therefore, **4-Phenanthrol-d9** should not be allowed to enter drains or the environment.

Experimental Protocols

4-Phenanthrol-d9 is primarily used as an internal standard in analytical methods, such as gas chromatography-mass spectrometry (GC-MS), for the quantification of phenanthrols in biological samples.[4]

General Protocol for Use as an Internal Standard

- Preparation of Stock Solution:
 - Accurately weigh a precise amount of **4-Phenanthrol-d9**.
 - Dissolve in a suitable solvent (e.g., toluene, methanol) to a known concentration.
 - Store the stock solution at the recommended temperature (2-8°C).
- Sample Preparation:
 - To each sample and calibration standard, add a known and consistent volume of the **4-Phenanthrol-d9** internal standard stock solution.
 - Proceed with the sample extraction and derivatization protocol as required for the specific analysis.
- Data Analysis:
 - Monitor the characteristic ions for both the analyte (phenanthrols) and the internal standard (**4-Phenanthrol-d9**) during mass spectrometry analysis.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.

- Quantify the analyte concentration in the samples by comparing this ratio to a calibration curve generated from standards with known concentrations of the analyte and the same amount of internal standard.

The use of a deuterated internal standard like **4-Phenanthrol-d9** is advantageous as it has similar chemical and physical properties to the analyte, leading to comparable behavior during sample preparation and analysis, which corrects for variations in extraction efficiency and instrument response.

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